

Teuvincenone B CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Teuvincenone B*

Cat. No.: *B8250907*

[Get Quote](#)

An In-depth Technical Guide on Teuvincenone B

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the currently available information on **Teuvincenone B**, a natural product of interest in the scientific community.

Chemical and Physical Properties

Teuvincenone B is a diterpenoid compound that has been isolated from plant sources. Below is a summary of its key chemical identifiers.

Property	Value
CAS Number	127419-64-1
Molecular Weight	344.4 g/mol
Molecular Formula	C ₂₀ H ₂₄ O ₅

Biological Activity

Teuvincenone B has been reported to possess several biological activities, primarily antioxidant and antitumor effects[1]. It was first isolated from the roots of *Teucrium polium*[1]. Commercial suppliers also claim that **Teuvincenone B** induces apoptosis in tumor and cancer

cells by inhibiting protein kinases, which are crucial enzymes for cell growth and division. Furthermore, it is suggested to be a potent inhibitor of cellulose synthase[2][3]. These claims, however, should be interpreted with caution as they are not yet fully substantiated by peer-reviewed primary scientific literature.

Research on related abietane diterpenoids from the *Teucrium* genus has shown cytotoxic effects against various human cancer cell lines, including HCT116, H460, HepG2, BGC823, and HeLa cells[4]. While this suggests a potential mechanism of action for **Teuvincenone B**, specific studies on its direct interactions and effects on these cell lines are not yet available in the public domain.

Experimental Protocols

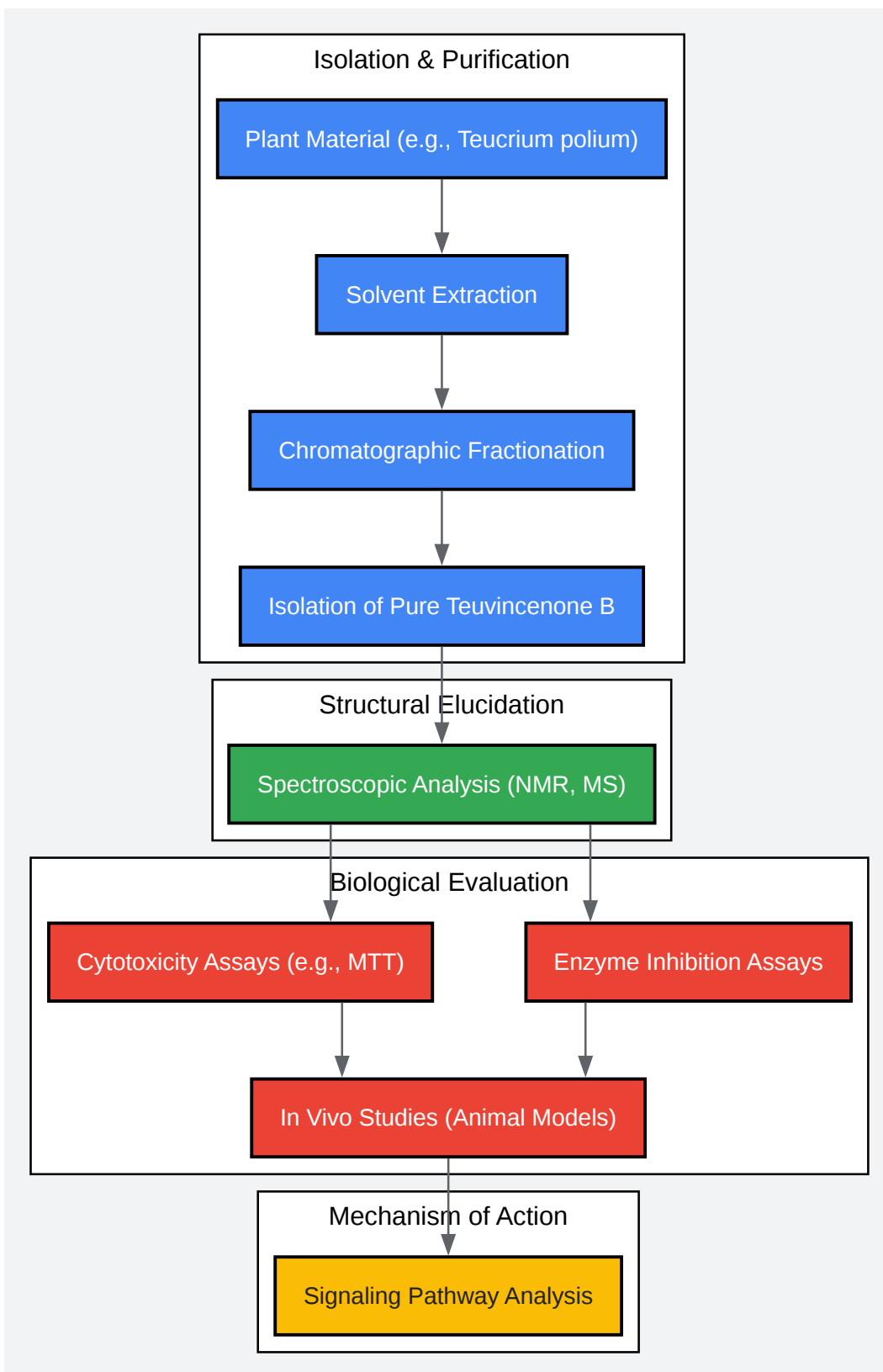
Detailed experimental protocols for the biological evaluation of **Teuvincenone B** are not extensively documented in publicly available scientific literature. General methodologies for assessing cytotoxicity of natural compounds, such as the MTT assay, are commonly used and would be applicable for studying the effects of **Teuvincenone B** on cancer cell lines[5][6]. Similarly, standard assays for enzyme inhibition would be appropriate to verify its effects on protein kinases and cellulose synthase.

Signaling Pathways

Specific signaling pathways modulated by **Teuvincenone B** have not been elucidated in the available scientific literature. The claim that it induces apoptosis via inhibition of protein kinases suggests that it may interfere with common cell survival and proliferation pathways, such as the MAPK/ERK or PI3K/Akt pathways, but this remains to be experimentally verified.

Workflow for Natural Product Investigation

The following diagram illustrates a general workflow for the isolation and biological evaluation of a natural product like **Teuvincenone B**.



[Click to download full resolution via product page](#)

A generalized workflow for natural product research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Total synthesis of (±)-villosin C and (±)-teuvincenone B - Organic Chemistry Frontiers (RSC Publishing) DOI:10.1039/D3QO01841E [pubs.rsc.org]
- 2. Teuvincenone B | 127419-64-1 | CFA41964 | Biosynth [biosynth.com]
- 3. Teuvincenone B | CymitQuimica [cymitquimica.com]
- 4. Abietane diterpenoids and taraxerane-type triterpenes from Teucrium viscidum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Anticancer metal complexes: synthesis and cytotoxicity evaluation by the MTT assay - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Anticancer Metal Complexes: Synthesis and Cytotoxicity Evaluation by the MTT Assay - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Teuvincenone B CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8250907#teuvincenone-b-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com